

# Application Notes and Protocols for ML230 in BCRP Inhibition Assays

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## Compound of Interest

Compound Name: ML230

Cat. No.: B15623331

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## Introduction

The Breast Cancer Resistance Protein (BCRP), also known as ABCG2, is a crucial ATP-binding cassette (ABC) efflux transporter. It is located in various tissues, including the intestine, liver, kidney, and the blood-brain barrier[1][2][3]. BCRP plays a significant role in limiting the absorption and distribution of its substrate drugs and protecting tissues from xenobiotics[3][4]. However, its overexpression in cancer cells can lead to multidrug resistance, a major obstacle in chemotherapy[4][5]. Consequently, the inhibition of BCRP is a key area of research in drug development to overcome resistance and to understand potential drug-drug interactions (DDIs) [2][6][7][8].

**ML230** is a potent and selective inhibitor of BCRP[9]. These application notes provide detailed protocols for utilizing **ML230** in BCRP inhibition assays, enabling researchers to accurately determine the inhibitory potential of test compounds.

## ML230: A Selective BCRP Inhibitor

**ML230** is characterized by its high selectivity for BCRP over other ABC transporters like P-glycoprotein (P-gp/ABCB1). This specificity is crucial for delineating the specific contribution of BCRP to drug transport and resistance.

| Compound     | Target       | IC50 / EC50         | Selectivity                                |
|--------------|--------------|---------------------|--------------------------------------------|
| ML230        | ABCG2 (BCRP) | 0.13 $\mu$ M (EC50) | 36-fold selective for ABCG2 over ABCB1[9]  |
| (S)-ML753286 | BCRP         | 0.6 $\mu$ M (IC50)  | A potent BCRP inhibitor[9]                 |
| Ko143        | BCRP         | ~26 nM (EC90)       | A potent and selective BCRP inhibitor[9]   |
| Elacridar    | BCRP & P-gp  | -                   | A prototypical dual BCRP/P-gp inhibitor[9] |

## Experimental Protocols

Two primary in vitro methods are widely used to assess BCRP inhibition: cell-based assays using polarized monolayers and membrane vesicle assays.

### Protocol 1: Cell-Based BCRP Inhibition Assay Using Polarized Cell Monolayers

This protocol utilizes cell lines that overexpress BCRP, such as Madin-Darby canine kidney cells transfected with BCRP (MDCKII-BCRP) or Caco-2 cells, which endogenously express BCRP[1][2][10]. The assay measures the transport of a BCRP probe substrate across a polarized cell monolayer in the presence and absence of **ML230** (as a control) or a test compound.

Materials:

- BCRP-overexpressing cells (e.g., MDCKII-BCRP) or Caco-2 cells

- Transwell inserts (e.g., 24-well format)
- BCRP probe substrate (select one):
  - Fluorescent: Hoechst 33342, Pheophorbide A[11][12][13]
  - Non-fluorescent: Prazosin, [<sup>3</sup>H]-Estrone-3-sulfate[1][2][11][14]
- **ML230**

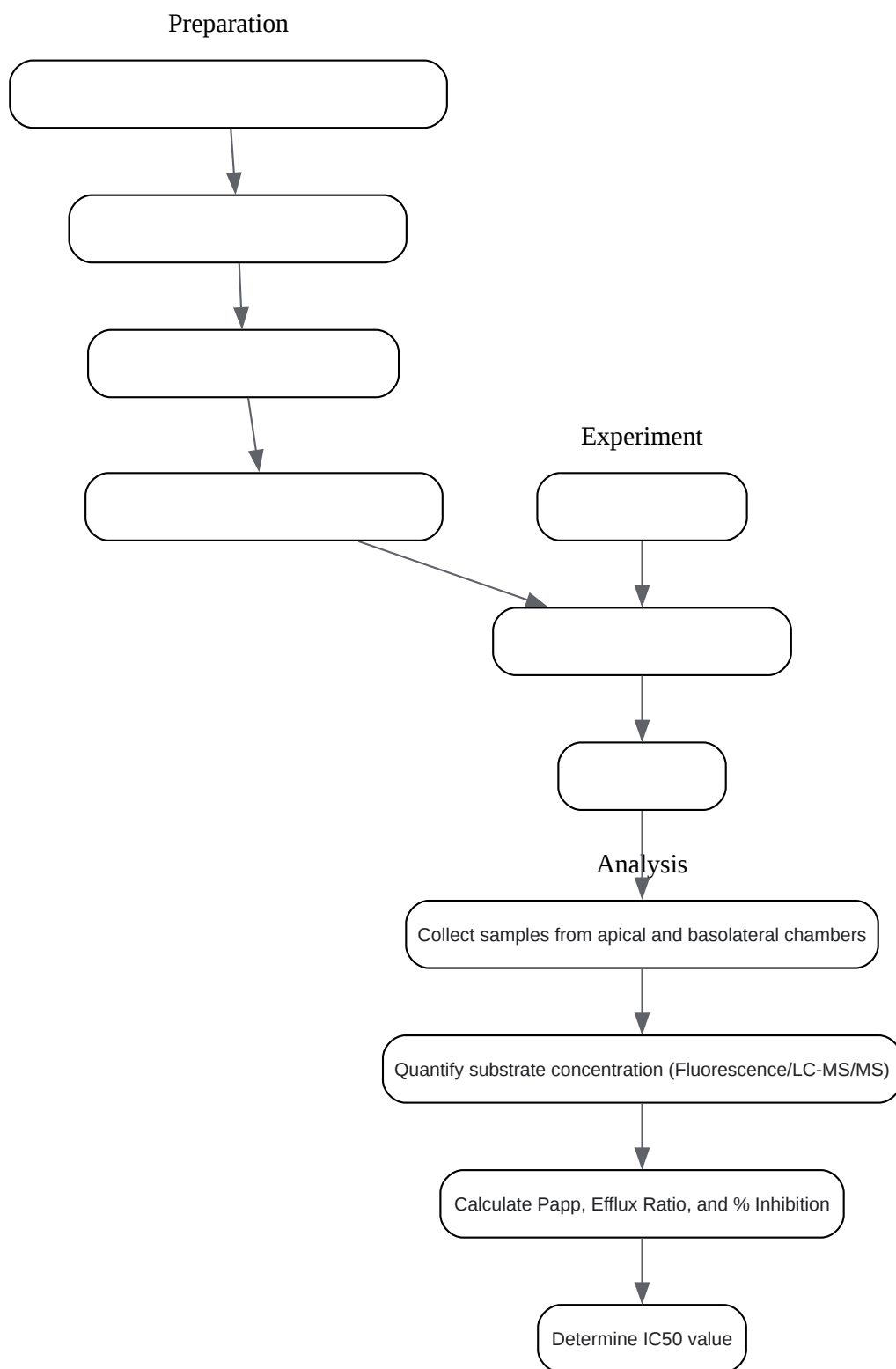
- Test compound
- Hank's Balanced Salt Solution (HBSS) or other suitable buffer
- Scintillation fluid (for radiolabeled substrates)
- Fluorescence plate reader or LC-MS/MS for detection

#### Procedure:

- Cell Seeding: Seed the BCRP-expressing cells onto the Transwell inserts and culture until a confluent monolayer is formed, typically for 3-5 days for MDCKII-BCRP or 21 days for Caco-2 cells.
- Monolayer Integrity Check: Assess the integrity of the cell monolayer by measuring the transepithelial electrical resistance (TEER) or by evaluating the transport of a paracellular marker like Lucifer yellow.
- Preparation of Solutions:
  - Prepare stock solutions of **ML230** and the test compound in a suitable solvent (e.g., DMSO).
  - Prepare working solutions of the BCRP probe substrate and the inhibitors (**ML230** and test compound) in HBSS. It is recommended to test a range of inhibitor concentrations to determine the IC<sub>50</sub>.
- Transport Experiment:

- Wash the cell monolayers with pre-warmed HBSS.
- Add the probe substrate and the inhibitor (or vehicle control) to the apical (A) or basolateral (B) chamber. To measure efflux, the substrate is typically added to the basolateral side.
- Incubate the plates at 37°C for a defined period (e.g., 1-2 hours).
- Sample Collection and Analysis:
  - At the end of the incubation, collect samples from both the apical and basolateral chambers.
  - Analyze the concentration of the probe substrate using an appropriate detection method:
    - Fluorescent substrates: Measure fluorescence intensity.
    - Radiolabeled substrates: Perform liquid scintillation counting.
    - Non-fluorescent substrates: Use LC-MS/MS for quantification.
- Data Analysis:
  - Calculate the apparent permeability coefficient ( $P_{app}$ ) for both the apical-to-basolateral (A-to-B) and basolateral-to-apical (B-to-A) directions.
  - Determine the efflux ratio (ER) =  $P_{app}$  (B-to-A) /  $P_{app}$  (A-to-B).
  - Calculate the percent inhibition of BCRP-mediated transport by the test compound at each concentration relative to the vehicle control.
  - Determine the IC<sub>50</sub> value by fitting the concentration-response data to a suitable model.

#### Experimental Workflow for Cell-Based BCRP Inhibition Assay



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Caption: Workflow for a cell-based BCRP inhibition assay.

## Protocol 2: BCRP Inhibition Assay Using Inside-Out Membrane Vesicles

This method uses membrane vesicles prepared from cells overexpressing BCRP, where the ATP-binding site is oriented outwards<sup>[6][14]</sup>. This allows for the direct measurement of ATP-dependent transport of a substrate into the vesicles.

### Materials:

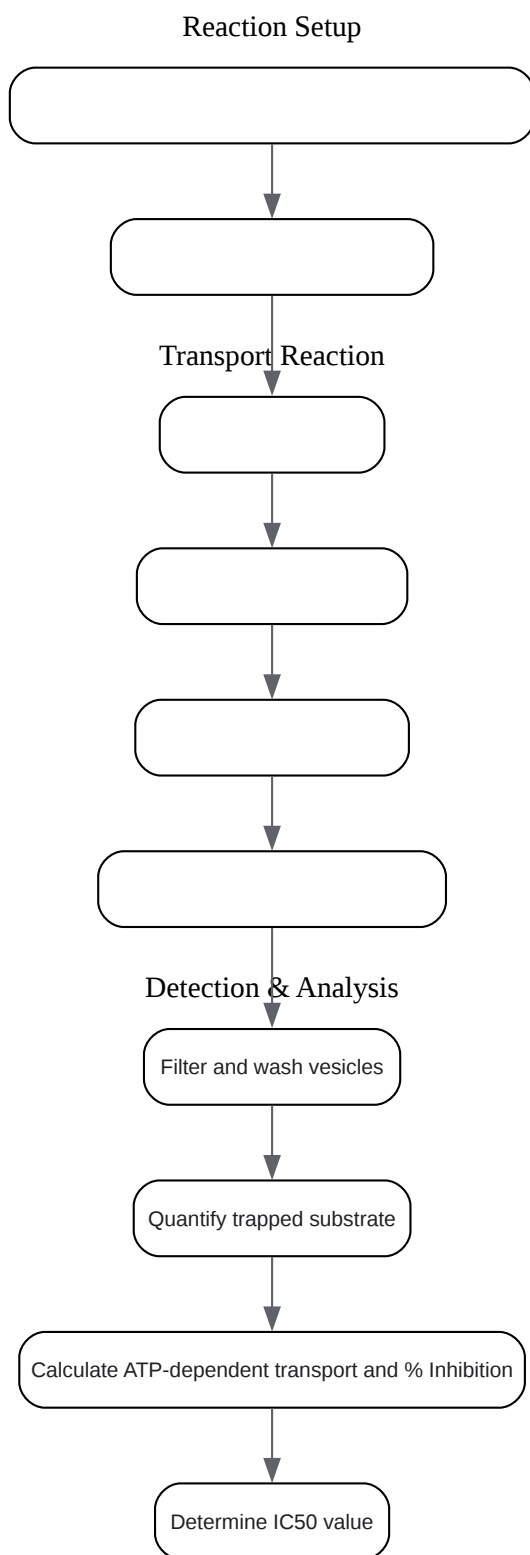
- Inside-out membrane vesicles from BCRP-expressing cells (e.g., HEK293-BCRP)
- BCRP probe substrate (e.g., [<sup>3</sup>H]-Estrone-3-sulfate)
- **ML230**
- Test compound
- ATP and AMP (as a negative control)
- Vesicle transport buffer
- 96-well filter plates
- Scintillation fluid
- Liquid scintillation counter or LC-MS/MS

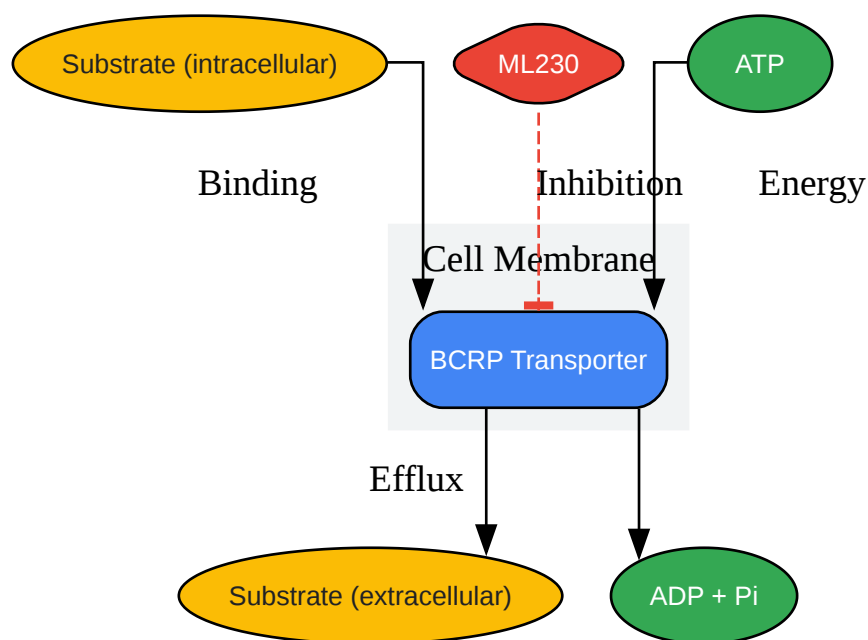
### Procedure:

- Preparation of Reaction Mixtures:
  - In a 96-well plate, prepare reaction mixtures containing the BCRP membrane vesicles, the probe substrate, and a range of concentrations of the test compound or **ML230**.
  - Prepare parallel reactions with AMP instead of ATP to determine non-specific binding and ATP-independent transport.
- Initiation of Transport:

- Pre-incubate the mixtures at 37°C for a short period (e.g., 5-15 minutes)[6].
- Initiate the transport reaction by adding ATP.
- Termination of Transport:
  - After a brief incubation (e.g., 1-5 minutes), stop the reaction by adding ice-cold wash buffer.
- Vesicle Collection and Washing:
  - Rapidly filter the reaction mixture through the filter plate to trap the vesicles.
  - Wash the vesicles multiple times with ice-cold buffer to remove the unbound substrate.
- Quantification:
  - After drying the filters, add scintillation fluid to each well.
  - Quantify the amount of substrate trapped in the vesicles using a liquid scintillation counter. Alternatively, the substrate can be eluted and quantified by LC-MS/MS.
- Data Analysis:
  - Calculate the ATP-dependent transport by subtracting the amount of substrate in the AMP-containing wells from that in the ATP-containing wells[15].
  - Determine the percent inhibition of ATP-dependent transport by the test compound at each concentration.
  - Calculate the IC50 value by fitting the concentration-response data.

#### Experimental Workflow for Vesicle-Based BCRP Inhibition Assay





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